

Essential Safety and Logistical Information for Handling RK-582

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Compound of Interest

Compound Name: RK-582

Cat. No.: B15588762

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Disclaimer: No specific Safety Data Sheet (SDS) for **RK-582** (CAS Number: 2171388-28-4) was publicly available at the time of this writing. The following guidance is based on best practices for handling potent, research-grade kinase inhibitors and should be supplemented by a thorough risk assessment by qualified personnel before any handling occurs.

RK-582 is an orally active, spiroindoline-based selective inhibitor of tankyrase, which is involved in the Wnt/ β -catenin signaling pathway.^{[1][2]} It is under investigation for its potential in treating colorectal cancer.^{[2][3]} As a potent, biologically active small molecule, **RK-582** should be handled with a high degree of caution to minimize exposure.

Data Presentation: Compound Information

Property	Value
Compound Name	RK-582
CAS Number	2171388-28-4 ^{[1][3][4]}
Molecular Formula	C ₂₇ H ₃₅ FN ₆ O ₃ ^{[1][3]}
Molecular Weight	510.60 g/mol ^[1]
Target	Tankyrase (TNKS1/TNKS2), PARP ^[1]
Solubility	10 mM in DMSO ^[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **RK-582** to prevent inhalation, dermal, and ocular exposure. The required level of protection depends on the specific laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Disposable or dedicated non-absorbent lab coat. - Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles or a face shield if a splash risk exists. - Lab Coat: Standard laboratory coat. - Ventilation: Chemical fume hood.
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Containment: Class II biological safety cabinet.
Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat.

Operational and Disposal Plans

A clear and concise operational plan is essential for the safe management of **RK-582**.

Handling and Experimental Use:

- Designated Area: All work with **RK-582** should be conducted in a designated and clearly marked area.
- Fume Hood: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood.[5]
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

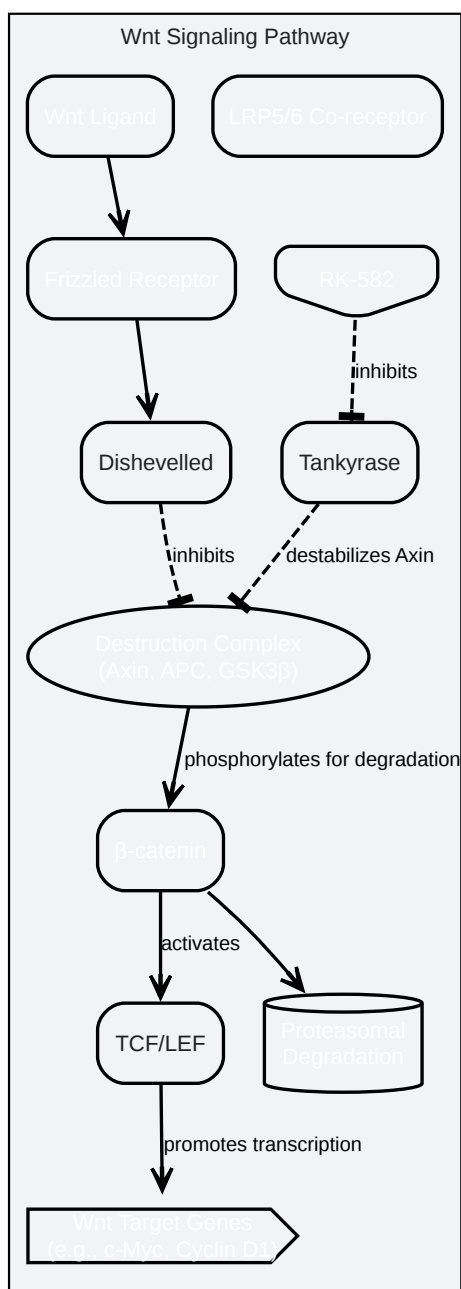
Disposal Plan: All waste must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect in a dedicated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect in a dedicated, labeled, and sealed hazardous waste container.
- Contaminated Sharps: Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste.
- Decontamination: Decontaminate all work surfaces and reusable equipment after use.

Experimental Protocols and Visualizations

Wnt/ β -catenin Signaling Pathway and **RK-582** Inhibition

Tankyrase inhibitors like **RK-582** act on the Wnt/ β -catenin signaling pathway. In the absence of a Wnt signal, a "destruction complex" phosphorylates β -catenin, targeting it for degradation. Tankyrase promotes the degradation of Axin, a key component of this destruction complex. By inhibiting tankyrase, **RK-582** stabilizes Axin, leading to the degradation of β -catenin and the downregulation of Wnt target genes, which can suppress tumor growth.[6][7]

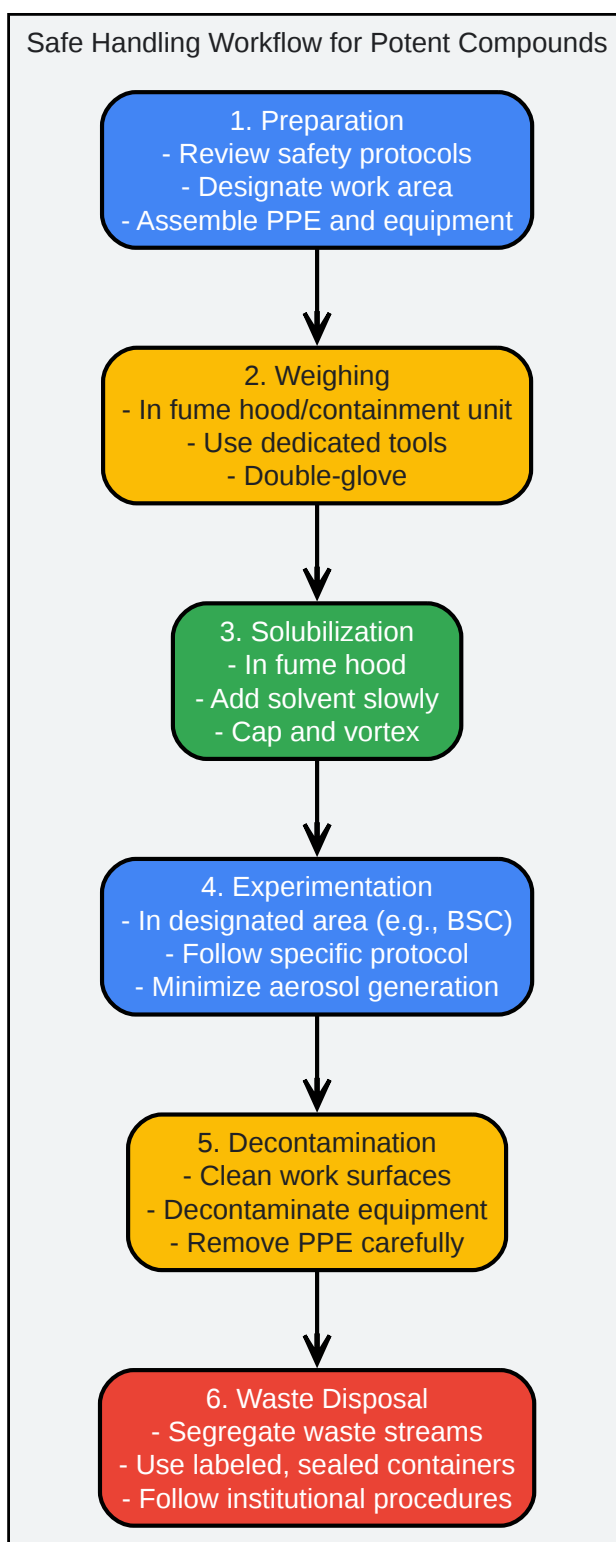


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Caption: Inhibition of the Wnt/ β -catenin pathway by **RK-582**.

General Experimental Workflow for Handling **RK-582**

The following workflow outlines the key steps for safely handling a potent compound like **RK-582** in a laboratory setting.



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Caption: General experimental workflow for handling **RK-582**.

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